

Analytical Architecture: Comprehensive Structural Elucidation of 2'-Deoxyuridine-5'-Monophosphate Disodium Salt

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Compound of Interest

Compound Name: *Deoxyuridine monophosphate disodium*

Cat. No.: *B12516195*

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Executive Summary

This technical guide outlines the rigorous structural characterization and analytical validation of 2'-Deoxyuridine-5'-monophosphate (dUMP) disodium salt. As the obligate substrate for Thymidylate Synthase (TS) and a critical checkpoint in de novo pyrimidine biosynthesis, dUMP purity and structural integrity are paramount in enzyme kinetics assays and drug development pipelines (specifically for fluoropyrimidines like 5-FU). This document provides a self-validating analytical framework, moving from bulk physicochemical properties to sub-molecular spectral confirmation.

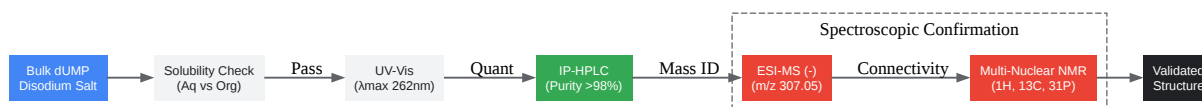
Molecular Identity & Physicochemical Profile[1][2][3][4][5][6][7]

The disodium salt form significantly alters the solubility and stability profile compared to the free acid. The following parameters serve as the baseline for identification.

Parameter	Specification
IUPAC Name	Disodium [(2R,3S,5R)-5-(2,4-dioxypyrimidin-1-yl)-3-hydroxyoxolan-2-yl]methyl phosphate
Common Name	dUMP Disodium Salt
CAS Number	42155-08-8
Molecular Formula	
Molecular Weight	352.15 g/mol (Anhydrous basis)
Solubility	Aqueous (>50 mg/mL); Insoluble in Ethanol/Acetone
UV Absorption	nm (pH 7.[1][2][3]0)
pKa Values	Phosphate: ~1.6, ~6.5; Uracil N3-H: ~9.5

Structural Elucidation Strategy

To confirm the chemical structure, a multi-modal workflow is required. Single-method analysis is insufficient due to the potential for inorganic phosphate contamination or nucleoside hydrolysis (loss of phosphate).



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Figure 1: Analytical workflow for the structural validation of dUMP disodium salt. The process moves from physical verification to high-resolution spectral fingerprinting.

Spectroscopic Characterization

A. Mass Spectrometry (ESI-MS)

The phosphate group makes dUMP highly amenable to Negative Ion Mode Electrospray Ionization (ESI).

- Protocol: Direct infusion of 10 μ M dUMP in 50:50
:MeOH with 0.1% Ammonium Acetate.
- Target Ions:
 - $[M-H]^-$: 307.05 m/z (Corresponds to the free acid anion
).
 - $[M-2H+Na]^-$: 329.03 m/z (Monosodium adduct).
- Interpretation: The absence of a 227 m/z peak is critical; its presence would indicate hydrolysis to 2'-deoxyuridine (loss of phosphate).

B. Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for confirming the glycosidic bond and the phosphate esterification site.

1. Proton (

H) NMR (400 MHz,

):

- H-6 (Pyrimidine):
7.8-7.9 ppm (Doublet). This confirms the uracil ring integrity.
- H-1' (Anomeric):
6.2-6.3 ppm (Triplet/Pseudotriplet). The splitting pattern confirms the attachment to the deoxyribose sugar.
- H-5 (Pyrimidine):

5.8-5.9 ppm (Doublet).

- H-3' / H-4': Multiplets in the 4.0-4.5 ppm range.
- H-5' / H-5'':

3.9-4.0 ppm.[4] Critical: These protons will show coupling to the nucleus (), confirming the 5'-phosphate location.

2. Phosphorus (

) NMR:

- Signal: Single peak at ~3-5 ppm (relative to).
- Validation: A single peak confirms a monophosphate. Multiple peaks would indicate contamination with pyrophosphates or free inorganic phosphate ().

Chromatographic Purity Analysis (Protocol)

Due to the high polarity and ionic nature of the phosphate group, standard Reverse Phase (RP) HPLC results in poor retention (elution in the void volume). Ion-Pairing HPLC is the mandatory standard for dUMP analysis.

Method: Ion-Pairing RP-HPLC[5]

- Rationale: The ion-pairing agent (Tetrabutylammonium) forms a neutral complex with the negatively charged phosphate, allowing retention on the hydrophobic C18 stationary phase.
- Column: C18 Analytical Column (e.g., 4.6 x 150 mm, 5 µm).

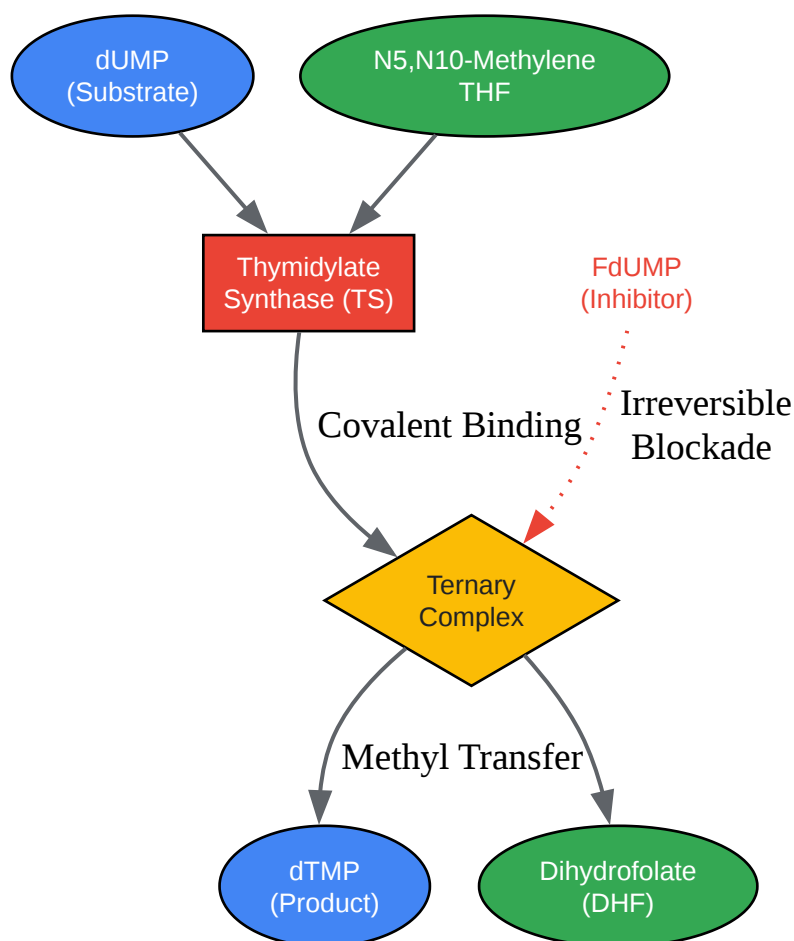
- Mobile Phase A: 10 mM Tetrabutylammonium hydrogensulfate (TBAHS) in 25 mM Phosphate Buffer (pH 6.0).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
 - 0-5 min: 2% B (Isocratic hold to elute salts).
 - 5-20 min: Linear gradient to 30% B.
- Detection: UV at 262 nm.
- Flow Rate: 1.0 mL/min.

Acceptance Criteria:

- Main peak retention time () stable (typically 8-12 min depending on pairing agent conc).
- Purity Area %
98.0%.[\[1\]](#)
- No secondary peaks >0.5% (indicative of dU or dUDP impurities).

Biological Context & Functional Relevance[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Understanding the structure of dUMP is inseparable from its role as the substrate for Thymidylate Synthase (TS). This pathway is the primary target for fluoropyrimidines (e.g., 5-FU), where the drug metabolite FdUMP acts as a suicide inhibitor, structurally mimicking dUMP but preventing the methylation step.



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Figure 2: The Thymidylate Synthase catalytic cycle. dUMP serves as the methyl acceptor. Structural analogs like FdUMP stall this cycle at the Ternary Complex stage.

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- To cite this document: BenchChem. [Analytical Architecture: Comprehensive Structural Elucidation of 2'-Deoxyuridine-5'-Monophosphate Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12516195/docs#analytical-architecture-comprehensive-structural-elucidation-of-2-deoxyuridine-5-monophosphate-disodium-salt>]

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